

Spectroscopic Characterization of 1-(2-Iodo-4-methylphenyl)piperidine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1-(2-Iodo-4-methylphenyl)piperidine

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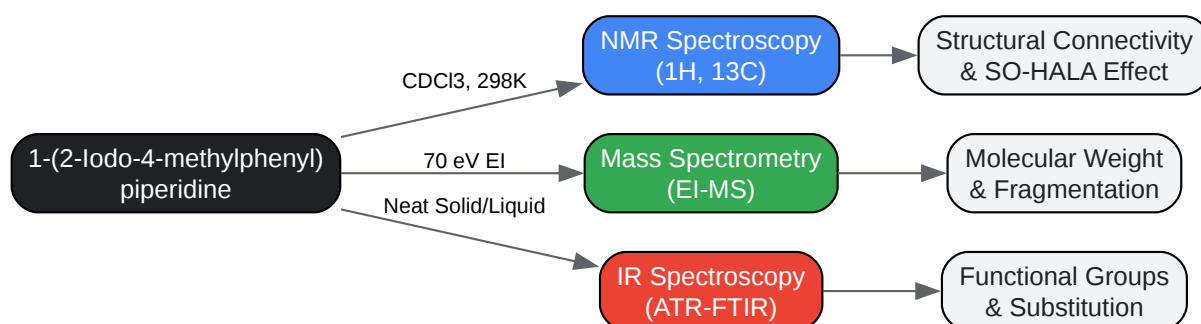
Executive Summary

As a Senior Application Scientist, I frequently encounter sterically hindered N-arylpiperidines in the context of pharmaceutical development and complex cross-coupling methodologies. **1-(2-Iodo-4-methylphenyl)piperidine** (Chemical Formula: $C_{12}H_{16}IN$; Exact Mass: 301.03) serves as a critical building block, primarily utilized as an electrophilic partner in Suzuki-Miyaura or Buchwald-Hartwig cross-coupling reactions.

This whitepaper provides a definitive, self-validating framework for the structural elucidation of this compound using Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy. Rather than simply listing data, this guide deconstructs the causality behind the spectral phenomena—such as the profound relativistic shielding effects of iodine and the steric constraints governing piperidine ring fragmentation^{[1][2]}.

Analytical Workflow & Sample Preparation

To ensure high-fidelity data acquisition, the analytical workflow must be treated as a self-validating system. Poor sample preparation introduces artifacts that convolute the heavy-atom effects and subtle coupling constants inherent to this molecule.



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Caption: Integrated analytical workflow for the structural elucidation of **1-(2-iodo-4-methylphenyl)piperidine**.

Standardized Preparation Protocols

- **NMR Preparation:** Weigh exactly 15 mg of the analyte. Dissolve in 0.6 mL of high-purity CDCl₃ (containing 0.03% v/v TMS). Filter the solution through a tightly packed glass wool plug into a 5 mm NMR tube to eliminate paramagnetic particulates that could degrade magnetic field homogeneity.
- **EI-MS Preparation:** Dilute the sample to 1 µg/mL in GC-grade methanol. Inject 1 µL into a GC-MS system equipped with a DB-5MS column to ensure thermal stability prior to 70 eV electron ionization.
- **ATR-FTIR Preparation:** Clean the diamond ATR crystal with spectroscopic-grade isopropanol. Acquire a background spectrum in ambient air. Apply 1–2 mg of the neat compound, engaging the pressure anvil to ensure intimate optical contact.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectra of **1-(2-iodo-4-methylphenyl)piperidine** are defined by two major structural features: the steric bulk of the ortho-iodine atom and its relativistic electronic properties.

^1H NMR (400 MHz, CDCl_3)

The bulky iodine atom at the ortho position restricts the free rotation of the C(aryl)–N bond. Consequently, the piperidine α -protons often appear slightly broadened at room temperature[3]. The aromatic region displays a classic 1,2,4-trisubstitution pattern. The proton ortho to the iodine (H-3) is significantly deshielded and appears as a fine doublet (~7.50 ppm) due to meta-coupling with H-5.

^{13}C NMR (100 MHz, CDCl_3) & The SO-HALA Effect

The most critical diagnostic feature in the ^{13}C NMR spectrum is the chemical shift of C-2 (the carbon bonded to iodine). Naive electronegativity rules would predict a shift around 120–130 ppm. However, it appears anomalously upfield at ~85.3 ppm[3].

Mechanistic Causality: This is driven by the Spin-Orbit Heavy-Atom on the Light-Atom (SO-HALA) effect[2]. The relativistic spin-orbit coupling of the massive iodine nucleus induces a secondary magnetic field that highly shields the adjacent ^{13}C nucleus[4][5]. Failure to recognize this relativistic shielding often leads novice analysts to misassign the C-I carbon as an alkyne or aliphatic impurity[6].

Table 1: ^1H NMR Spectral Assignments

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
H-3 (Aryl)	7.50	Doublet (d)	1.7	1H	ortho to I, meta to CH ₃
H-5 (Aryl)	7.02	Doublet of doublets (dd)	8.2, 1.7	1H	meta to I, ortho to CH ₃
H-6 (Aryl)	6.48	Doublet (d)	8.2	1H	ortho to Piperidine
α -CH ₂	2.85 – 3.05	Multiplet (m, broad)	-	4H	Piperidine N-CH ₂
Ar-CH ₃	2.21	Singlet (s)	-	3H	Aryl Methyl
β -CH ₂	1.65 – 1.75	Multiplet (m)	-	4H	Piperidine CH ₂
γ -CH ₂	1.50 – 1.60	Multiplet (m)	-	2H	Piperidine CH ₂

Table 2: ¹³C NMR Spectral Assignments

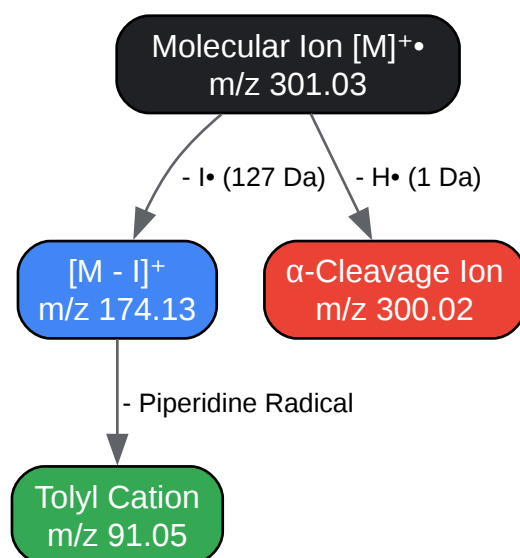
Carbon Position	Chemical Shift (δ , ppm)	Causality / Note
C-1 (Aryl)	144.9	Deshielded by adjacent electronegative Nitrogen[3].
C-4 (Aryl)	139.1	Substituted by electron-donating Methyl group.
C-3 (Aryl)	129.8	Aromatic CH.
C-5 (Aryl)	127.8	Aromatic CH.
C-6 (Aryl)	117.3	Aromatic CH, shielded by ortho nitrogen lone pair resonance.
C-2 (Aryl-I)	85.3	Highly shielded due to the relativistic SO-HALA effect[2][3].
α -C (Pip)	52.4	Deshielded by Nitrogen.
β -C (Pip)	26.1	Aliphatic CH ₂ .
γ -C (Pip)	24.3	Aliphatic CH ₂ .
Ar-CH ₃	19.6	Benzylic Methyl carbon.

Mass Spectrometry (EI-MS)

Under standard 70 eV Electron Ionization (EI), the molecule undergoes predictable, yet highly diagnostic, fragmentation pathways[1][7]. The molecular ion $[M]^{+\bullet}$ is observed at m/z 301.03.

Mechanistic Causality:

- **Loss of Iodine:** The C–I bond is relatively weak (~240 kJ/mol). The dominant initial fragmentation is the homolytic cleavage of this bond, expelling an iodine radical ($I^\bullet$, 127 Da) to yield a highly stable base peak at m/z 174.13[1].
- **α -Cleavage:** Ionization of the piperidine nitrogen triggers α -cleavage, losing a hydrogen radical to form an iminium ion at m/z 300.02[1].



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Caption: Primary EI-MS fragmentation pathways for **1-(2-iodo-4-methylphenyl)piperidine**.

Table 3: Key EI-MS Fragments

m/z	Ion Type	Relative Abundance	Structural Assignment
301.03	$[M]^{+\bullet}$	Medium	Intact Molecular Ion
300.02	$[M - H]^+$	Low-Medium	α -Cleavage (Iminium formation)[1]
174.13	$[M - I]^+$	High (Base Peak)	Loss of Iodine radical
91.05	$[C_7H_7]^+$	Medium	Tropylium / Toly cation

Infrared (ATR-FTIR) Spectroscopy

Infrared spectroscopy validates the functional group topology. While the C–I stretch occurs in the far-IR region ($\sim 500\text{ cm}^{-1}$) and is often near the detector cutoff threshold, the out-of-plane (oop) C–H bending vibrations are highly diagnostic for the substitution pattern.

Mechanistic Causality: The 1,2,4-trisubstituted benzene ring contains one isolated hydrogen (H-3) and two adjacent hydrogens (H-5, H-6). These distinct spatial arrangements vibrate at different frequencies, yielding two signature out-of-plane bending bands at $\sim 875\text{ cm}^{-1}$ and $\sim 815\text{ cm}^{-1}$, respectively.

Table 4: Key ATR-FTIR Vibrational Modes

Wavenumber (cm^{-1})	Intensity	Assignment / Causality
2930, 2850	Strong	sp^3 C–H stretching (Piperidine ring & Methyl group)
1595, 1490	Medium	Aromatic C=C stretching
1230	Strong	Aryl C–N stretching (Piperidine to Aryl linkage)
875	Medium-Strong	C–H oop bend (Isolated H-3)
815	Strong	C–H oop bend (Adjacent H-5, H-6)
520	Weak	C–I stretching (often obscured by instrument cutoff)

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- To cite this document: BenchChem. [Spectroscopic Characterization of 1-(2-Iodo-4-methylphenyl)piperidine: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12531602/docs#spectroscopic-characterization-of-1-2-iodo-4-methylphenyl-piperidine-a-comprehensive-technical-guide>]

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